

# N-Cyclopropylformamide: A Technical Health and Safety Guide for Researchers

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## Compound of Interest

Compound Name: **N-Cyclopropylformamide**

Cat. No.: **B143999**

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This document provides a comprehensive overview of the health and safety information available for **N-Cyclopropylformamide** (CAS No. 58644-54-5). It is intended for researchers, scientists, and professionals in drug development who may handle this compound. Due to the limited availability of specific experimental data for **N-Cyclopropylformamide**, this guide also includes general safety principles for handling flammable and potentially hazardous chemicals.

## Chemical and Physical Properties

**N-Cyclopropylformamide** is a flammable organic compound. While extensive experimental data for its physical and chemical properties are not readily available in the public domain, some key identifiers and computed properties are summarized below. Much of the available safety data is extrapolated from similar formamide compounds and should be interpreted with caution.

| Property                                | Value                            | Source                                  |
|---|----------------------------------|---|
| Chemical Abstracts Service (CAS) Number | 58644-54-5                       | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Formula                       | C <sub>4</sub> H <sub>7</sub> NO | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Weight                        | 85.10 g/mol                      | <a href="#">[1]</a> <a href="#">[2]</a> |
| Storage Temperature                     | Sealed in dry, room temperature. | <a href="#">[3]</a>                     |

Note: The majority of detailed physical properties such as boiling point, melting point, and flash point found in general safety data sheets refer to related compounds like N,N-Dimethylformamide and not specifically to **N-Cyclopropylformamide**.

## Hazard Identification and Classification

**N-Cyclopropylformamide** is classified as a flammable liquid. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard information:

| Hazard Class      | GHS Pictogram | Signal Word | Hazard Statement   |
|-------------------|---------------|-------------|--|
| Flammable Liquids |               | Danger      | H225: Highly flammable liquid and vapor. <a href="#">[1]</a> |

It is important to note that some sources may list other potential hazards, but these are not consistently reported and may be based on data from structurally related compounds.

## Toxicological Information

Specific toxicological data for **N-Cyclopropylformamide**, such as LD<sub>50</sub> (median lethal dose) and LC<sub>50</sub> (median lethal concentration), are not available in the reviewed literature.[\[4\]](#)[\[5\]](#)[\[6\]](#) The toxicological properties have not been fully investigated.[\[4\]](#) Therefore, it should be handled with the appropriate caution afforded to all novel chemical entities. General toxicological information for formamide-related compounds suggests potential for skin and eye irritation.[\[4\]](#)

## Experimental Protocols

Detailed experimental protocols for the toxicological or safety evaluation of **N-Cyclopropylformamide** are not publicly available. Standard methodologies for assessing chemical hazards, such as those outlined by the Organisation for Economic Co-operation and Development (OECD) for acute toxicity studies (e.g., OECD TG 402, 403, 420, 423, 425, 436), would be appropriate for generating such data.[\[6\]](#)

## Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **N-Cyclopropylformamide**.

## Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with the specific experimental procedures should be conducted to determine the appropriate level of PPE. General recommendations include:

| PPE Category             | Specification  |
|--------------------------|--|
| Eye Protection           | Chemical safety goggles or a face shield should be worn.   |
| Hand Protection          | Chemical-resistant gloves are required. While specific compatibility data for N-Cyclopropylformamide is unavailable, materials such as butyl rubber, neoprene, or nitrile rubber are often recommended for handling organic solvents. <sup>[7][8]</sup> Always check the glove manufacturer's compatibility chart. |
| Skin and Body Protection | A lab coat or chemical-resistant apron should be worn. For larger quantities or in case of potential splashing, chemical-resistant coveralls may be necessary. <sup>[8]</sup>  |
| Respiratory Protection   | Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors. If engineering controls are not sufficient, a NIOSH-approved respirator with appropriate organic vapor cartridges should be used.   |

## Storage Requirements

**N-Cyclopropylformamide** should be stored in a cool, dry, and well-ventilated area away from sources of ignition.<sup>[3]</sup> Keep containers tightly closed when not in use. It should be stored separately from incompatible materials.

## Incompatible Materials

While a specific list of incompatible materials for **N-Cyclopropylformamide** is not provided, it should be kept away from strong oxidizing agents.<sup>[4]</sup> As a general precaution, avoid contact with strong acids and bases.

## Emergency Procedures

## First Aid Measures

The following are general first-aid procedures for chemical exposure. Seek immediate medical attention if symptoms persist or are severe.

| Exposure Route | First Aid Protocol  |
|----------------|---|
| Inhalation     | Move the affected person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration.  |
| Skin Contact   | Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes.   |
| Eye Contact    | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.                 |
| Ingestion      | Do not induce vomiting. If the person is conscious, rinse their mouth with water and give them a small amount of water to drink. Never give anything by mouth to an unconscious person. |

## Fire-Fighting Measures

**N-Cyclopropylformamide** is a flammable liquid.

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam.<sup>[4]</sup>
- Unsuitable Extinguishing Media: Do not use a solid stream of water as it may scatter and spread the fire.
- Specific Hazards: Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.

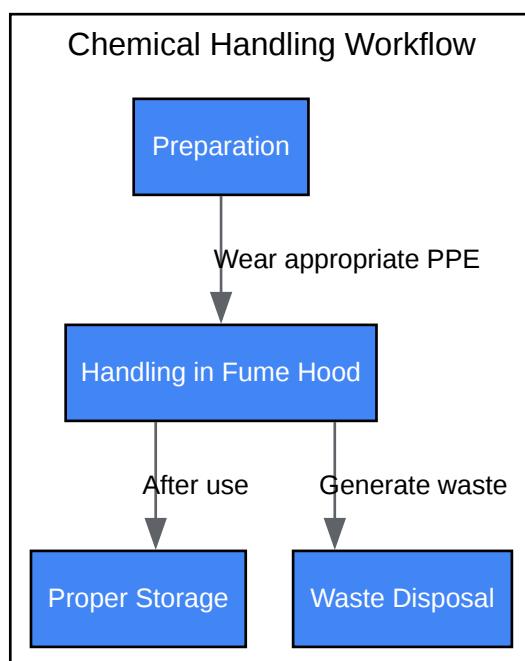
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

- Personal Precautions: Evacuate personnel from the area. Wear appropriate personal protective equipment (see Section 5.1). Ensure adequate ventilation. Remove all sources of ignition.
- Environmental Precautions: Prevent the chemical from entering drains, sewers, or waterways.
- Methods for Cleaning Up: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, labeled container for disposal.

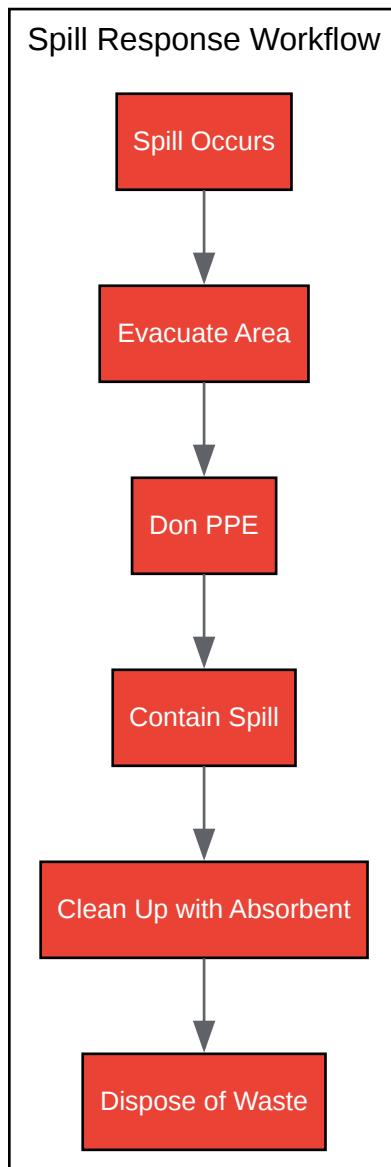
## Logical Workflows

The following diagrams illustrate general workflows for handling chemicals and responding to emergencies.



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A simplified workflow for handling **N-Cyclopropylformamide**.



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A general workflow for responding to a chemical spill.

## Ecotoxicological Information

No specific ecotoxicity data for **N-Cyclopropylformamide** was found.<sup>[9][10][11]</sup> Due to the lack of data, release into the environment should be avoided. All waste should be disposed of in accordance with local, state, and federal regulations.

# Signaling Pathways and Biological Activity

There is no available information in the scientific literature regarding the specific signaling pathways or biological activities of **N-Cyclopropylformamide**.

Disclaimer: This document is intended as a guide and is not exhaustive. All users should consult the most up-to-date Safety Data Sheet (SDS) from their supplier and conduct a thorough risk assessment before handling **N-Cyclopropylformamide**. All laboratory work should be conducted by trained personnel in a suitably equipped facility.

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